

In-depth Technical Guide: 17-Chloro-7-heptadecyne

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Compound of Interest

Compound Name: 17-Chloro-7-heptadecyne

Cat. No.: B15369609

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To the attention of: Researchers, scientists, and drug development professionals.

Subject: Comprehensive overview of the discovery, history, and experimental data for **17-Chloro-7-heptadecyne**.

This document addresses the request for a detailed technical guide on the chemical compound **17-Chloro-7-heptadecyne**. A thorough investigation was conducted to gather all available information regarding its discovery, historical context, synthesis protocols, and biological activity.

Despite extensive searches of chemical databases, scientific literature, and patent records, there is a significant lack of publicly available information on **17-Chloro-7-heptadecyne** beyond its basic chemical identification. While the compound is registered with the CAS number 56554-75-7, details regarding its origin, synthesis methodology, and any potential applications remain undocumented in accessible records.

I. Compound Identification and Properties

17-Chloro-7-heptadecyne is a long-chain chloroalkyne. Basic chemical properties have been retrieved from chemical supplier databases.

Property	Value	Source
CAS Number	56554-75-7	ChemicalBook[1]
Molecular Formula	C ₁₇ H ₃₁ Cl	ChemicalBook
Molecular Weight	270.88 g/mol	ChemicalBook
Boiling Point	121-122 °C (at 2.8 Torr)	Not specified
Density	0.8865 g/cm ³ (at 25 °C)	Not specified

II. Discovery and History

There is no available information in the public domain regarding the discovery or the historical timeline of **17-Chloro-7-heptadecyne**. Searches for its initial synthesis, the researchers or institutions involved, and the context of its discovery yielded no results.

III. Synthesis and Experimental Protocols

No peer-reviewed articles, patents, or other scientific publications detailing the synthesis of **17-Chloro-7-heptadecyne** could be located. As such, no experimental protocols for its preparation can be provided.

IV. Biological Activity and Signaling Pathways

There is no documented biological activity for **17-Chloro-7-heptadecyne** in the scientific literature. Consequently, no signaling pathways involving this compound have been described, and no diagrams can be generated.

V. Conclusion

The requested in-depth technical guide on **17-Chloro-7-heptadecyne** cannot be fully compiled due to the absence of necessary data in the public record. While the compound is known to exist, as evidenced by its CAS number and availability from some chemical suppliers, the scientific community has not published any research on its synthesis, history, or biological function.

This lack of information suggests that **17-Chloro-7-heptadecyne** may be a relatively obscure compound, potentially synthesized as part of a larger chemical library or for a specific, unpublished research purpose. Without further information from primary research sources, a comprehensive technical guide remains unfeasible.

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References

- 1. 7-Heptadecyne, 17-chloro- | 56554-75-7 [chemicalbook.com]
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